

Application of Fenoxaprop-ethyl in Turfgrass Weed Management: A Researcher's Guide

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Compound of Interest

Compound Name: Fenoxaprop-ethyl

Cat. No.: B166152

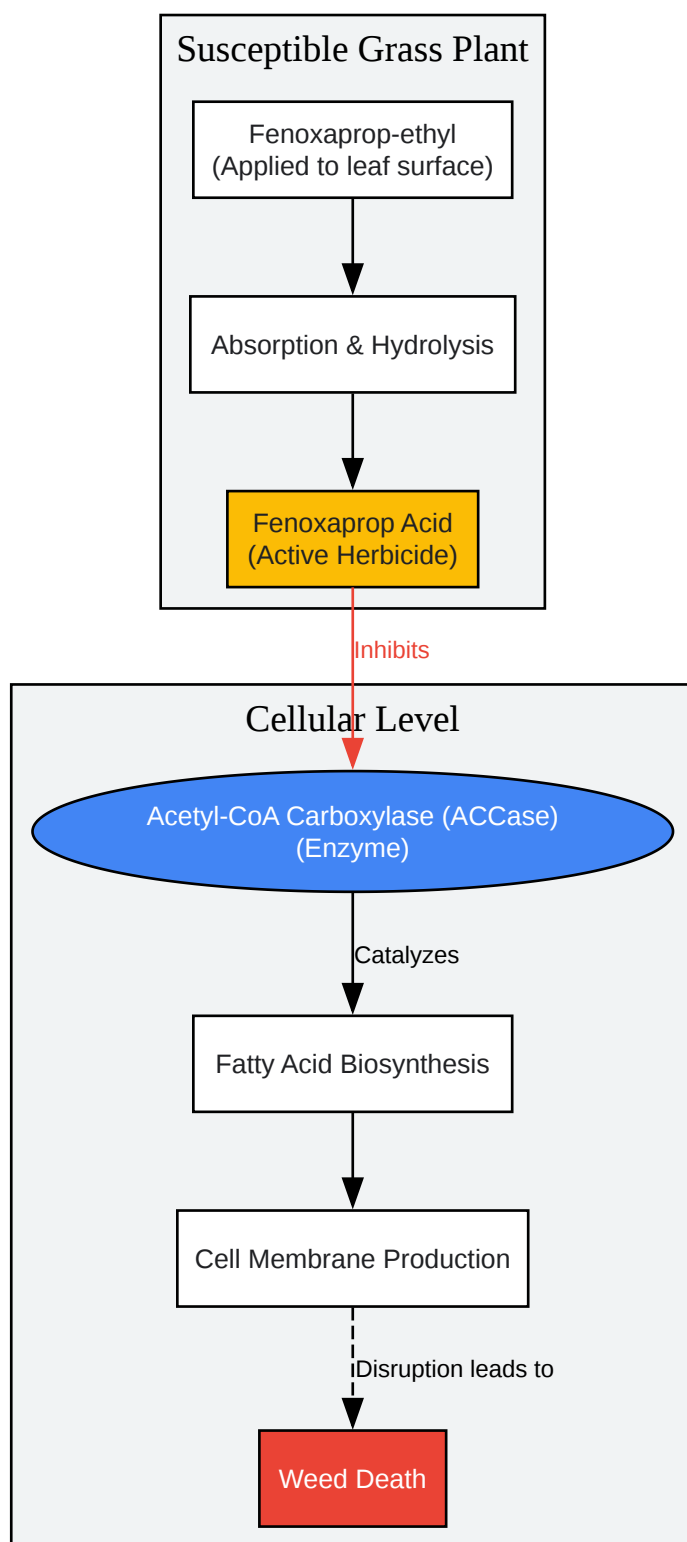
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Fenoxaprop-ethyl is a selective, post-emergence herbicide widely utilized in turfgrass management for the control of annual and perennial grass weeds. Its efficacy and selectivity make it a valuable tool in maintaining the aesthetic and functional quality of turfgrass in various settings, including golf courses, residential lawns, and commercial landscapes. This document provides detailed application notes and experimental protocols for research applications of **Fenoxaprop-ethyl** in turfgrass weed management, with a focus on quantitative data presentation and standardized methodologies.

Mechanism of Action

Fenoxaprop-ethyl is a member of the aryloxyphenoxypropionate ("fop") chemical family.^[1] Its herbicidal activity stems from the inhibition of the enzyme acetyl-CoA carboxylase (ACCase) in susceptible grass species.^{[2][3]} ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes.^{[2][3]} By inhibiting ACCase, **Fenoxaprop-ethyl** disrupts the production of lipids, leading to a breakdown of cell membrane integrity and ultimately, plant death.^[2] The active form of the herbicide is fenoxaprop acid, which is produced after the hydrolysis of the ethyl ester in the plant.^[1] This systemic herbicide is primarily absorbed through the leaves and translocated to the growing points of the plant.^[4]



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Mechanism of action of **Fenoxaprop-ethyl** in susceptible grasses.

Quantitative Data on Efficacy and Turfgrass Tolerance

The following tables summarize quantitative data from various research studies on the efficacy of **Fenoxaprop-ethyl** for controlling common turfgrass weeds and its tolerance on different turfgrass species.

Table 1: Efficacy of **Fenoxaprop-ethyl** on Smooth Crabgrass (*Digitaria ischaemum*) in Kentucky Bluegrass (*Poa pratensis*)

Application Rate (kg a.i./ha)	Crabgrass Growth Stage	Weed Control (%)	Turfgrass Injury (%)	Reference
0.09	2-4 leaf (with DCPA at 11.76 kg/ha)	>90	Minor	[5]
0.20	4-leaf to 5-tiller	>90	Minor	[5]
0.28	4-leaf to 5-tiller	>90	Minor	[5]
0.38	4-leaf to 5-tiller	>90	Minor	[5]
0.14 + 0.14 (split application)	-	>90	Minor	[5]
0.28 + 0.28 (split application)	-	>90	Minor	[5]
0.20	Up to 5-tiller (irrigated)	Excellent	<20	[2]
Varies	Tillered (non-irrigated)	Less effective	-	[2]

Table 2: Tolerance of Cool-Season Turfgrass Species to **Fenoxaprop-ethyl**

Turfgrass Species	Application Rate (kg a.i./ha)	Injury/Response	Reference
Kentucky Bluegrass ('Baron')	0.09 - 0.28	Minor injury	[5]
Kentucky Bluegrass	0.14 and 0.28	Stunting and discoloration	
Kentucky Bluegrass	Varies	May injure some cultivars, especially at high temperatures.	[3]
Perennial Ryegrass	0.20	Temporary phytotoxicity (<20% quality reduction)	[2]
Tall Fescue	0.20 and 0.40	No reduction in quality	
Chewings Fine Fescue	0.20 and 0.40	No reduction in quality	

Experimental Protocols

Protocol 1: Field Efficacy and Phytotoxicity Trial

This protocol outlines a standard methodology for conducting a field trial to evaluate the efficacy of **Fenoxaprop-ethyl** on a target weed species and its phytotoxicity to a turfgrass species.

1. Experimental Design:

- Layout: Randomized complete block design with 3-4 replications.
- Plot Size: Minimum of 1.5 m x 3 m to allow for accurate application and assessment.
- Treatments: Include a range of **Fenoxaprop-ethyl** application rates, a standard herbicide for comparison, and an untreated control.

2. Site Selection and Maintenance:

- Select a site with a uniform stand of the desired turfgrass species and a natural, uniform infestation of the target weed (e.g., smooth crabgrass).
- Maintain the turf under standard management practices for the specific turfgrass type (mowing, fertilization, irrigation). Mowing should be performed at a consistent height and frequency.

3. Herbicide Application:

- Equipment: Use a CO₂-pressurized backpack sprayer with a boom equipped with flat-fan nozzles (e.g., TeeJet 8002VS) to ensure uniform application.
- Calibration: Calibrate the sprayer to deliver a consistent volume (e.g., 280-374 L/ha) at a constant pressure (e.g., 276 kPa).
- Timing: Apply treatments when the target weed is at the desired growth stage as specified in the experimental objectives (e.g., 2-4 leaf stage or 1-3 tiller stage for crabgrass). Avoid application under stressful environmental conditions such as drought or extreme heat.[\[3\]](#)

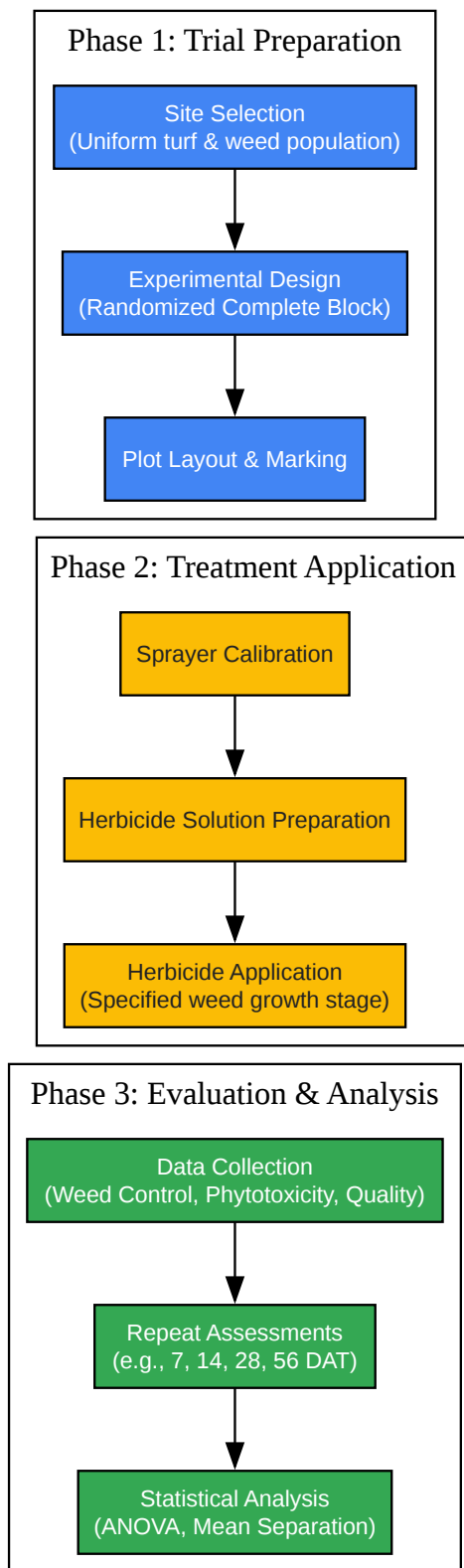
4. Data Collection:

- Weed Control: Visually assess weed control at specified intervals (e.g., 7, 14, 28, and 56 days after treatment) using a scale of 0% (no control) to 100% (complete control) relative to the untreated plots.
- Turfgrass Phytotoxicity: Visually assess turfgrass injury at the same intervals using a scale of 0% (no injury) to 100% (complete necrosis). Note symptoms such as discoloration, stunting, and stand thinning.
- Turfgrass Quality: Rate overall turfgrass quality on a scale of 1 to 9, where 1 is dead turf, 9 is excellent quality, and a rating below 6 or 7 is typically considered unacceptable.

5. Statistical Analysis:

- Analyze the collected data using Analysis of Variance (ANOVA).

- Use a mean separation test (e.g., Fisher's Protected LSD at $P \leq 0.05$) to determine significant differences among treatment means.



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General workflow for a turfgrass herbicide efficacy and phytotoxicity trial.

Protocol 2: Acetyl-CoA Carboxylase (ACCase) Inhibition Assay

This protocol provides a general framework for an in vitro assay to determine the inhibitory effect of Fenoxaprop-acid on ACCase activity, which is useful for studying resistance mechanisms.

1. Enzyme Extraction:

- Harvest fresh, young leaf tissue from both susceptible and potentially resistant grass biotypes.
- Grind the tissue to a fine powder in liquid nitrogen.
- Homogenize the powder in an extraction buffer (e.g., containing Tris-HCl, EDTA, DTT, and protease inhibitors) to stabilize the enzyme.
- Centrifuge the homogenate to pellet cellular debris and collect the supernatant containing the crude enzyme extract.

2. ACCase Activity Assay:

- The assay measures the ATP-dependent carboxylation of acetyl-CoA to malonyl-CoA. This can be quantified by incorporating radiolabeled bicarbonate ($[^{14}\text{C}]\text{NaHCO}_3$) into an acid-stable product (malonyl-CoA).
- Prepare a reaction mixture containing the enzyme extract, assay buffer, ATP, MgCl_2 , acetyl-CoA, and $[^{14}\text{C}]\text{NaHCO}_3$.
- Add varying concentrations of Fenoxaprop-acid (the active metabolite) to different reaction tubes. Include a control with no inhibitor.
- Incubate the reaction mixtures at a controlled temperature (e.g., 30-37°C) for a specific time.

- Stop the reaction by adding acid (e.g., HCl), which also removes unincorporated [^{14}C]O₂.
- Measure the radioactivity of the acid-stable product using a scintillation counter.

3. Data Analysis:

- Calculate the rate of ACCase activity for each inhibitor concentration.
- Determine the I₅₀ value, which is the concentration of the inhibitor required to reduce enzyme activity by 50%. This is a key parameter for comparing the sensitivity of ACCase from different plant biotypes.

Resistance Management

Repeated use of ACCase-inhibiting herbicides has led to the evolution of resistant weed populations. Resistance can be due to alterations in the ACCase enzyme (target-site resistance) or enhanced herbicide metabolism by the plant (non-target-site resistance). To mitigate the development of resistance, it is crucial to:

- Rotate herbicides with different modes of action.
- Use tank-mixtures of herbicides with different modes of action.
- Incorporate cultural control practices to reduce reliance on herbicides.
- Avoid applying **Fenoxaprop-ethyl** at rates lower than recommended, as this can select for partially resistant individuals.

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References

- 1. ntep.org [ntep.org]
- 2. Herbicide Mixing Order | Crop Science US [cropscience.bayer.us]
- 3. bug-net.org [bug-net.org]
- 4. researchgate.net [researchgate.net]
- 5. Preparing Spray Solutions: Mixing Order [extension.sdstate.edu]
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